

The Strategic Application of Fluorinated Azepanes in Neuroscience Research: A Technical Guide

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Compound of Interest

Compound Name: *tert-Butyl 4-fluoro-3-oxoazepane-1-carboxylate*
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This guide provides an in-depth exploration of the application of fluorinated azepanes in neuroscience research. It is intended for researchers, scientists, and drug development professionals seeking to leverage these unique chemical entities to investigate complex neurological processes and develop novel therapeutics. We will delve into the rationale behind fluorine incorporation, key applications in molecular imaging and pharmacology, and provide detailed, field-proven protocols for their synthesis and evaluation.

The Azepane Scaffold and the Power of Fluorine in CNS Drug Discovery

The azepane ring, a seven-membered saturated heterocycle containing a nitrogen atom, is a privileged scaffold in medicinal chemistry. Its inherent three-dimensional structure provides an excellent framework for creating molecules with diverse spatial arrangements, allowing for fine-tuning of interactions with biological targets.^{[1][2]} Azepane-based compounds have

demonstrated a wide array of pharmacological activities, with several approved drugs containing this motif.[3]

The strategic incorporation of fluorine into the azepane scaffold offers significant advantages for neuroscience research.[4] The small size and high electronegativity of fluorine can profoundly influence a molecule's physicochemical properties, leading to:

- **Enhanced Metabolic Stability:** Fluorine substitution can block sites of metabolic oxidation, increasing the half-life of a compound and its utility for in vivo studies.[5]
- **Improved Blood-Brain Barrier (BBB) Penetration:** Modulation of lipophilicity and basicity through fluorination can enhance a molecule's ability to cross the BBB, a critical feature for CNS-acting agents.[6]
- **Increased Binding Affinity:** The unique electronic properties of fluorine can lead to stronger interactions with target proteins, resulting in higher potency and selectivity.
- **Conformational Rigidity:** Fluorination can influence the conformational preferences of the flexible azepane ring, which can be exploited to favor a bioactive conformation.[7]
- **Utility in PET Imaging:** The positron-emitting isotope, fluorine-18 (^{18}F), is a key radionuclide for Positron Emission Tomography (PET), enabling non-invasive in vivo imaging of biological processes.[5]

Key Application: Probing the Sigma-1 Receptor with Fluorinated Azepane Analogs

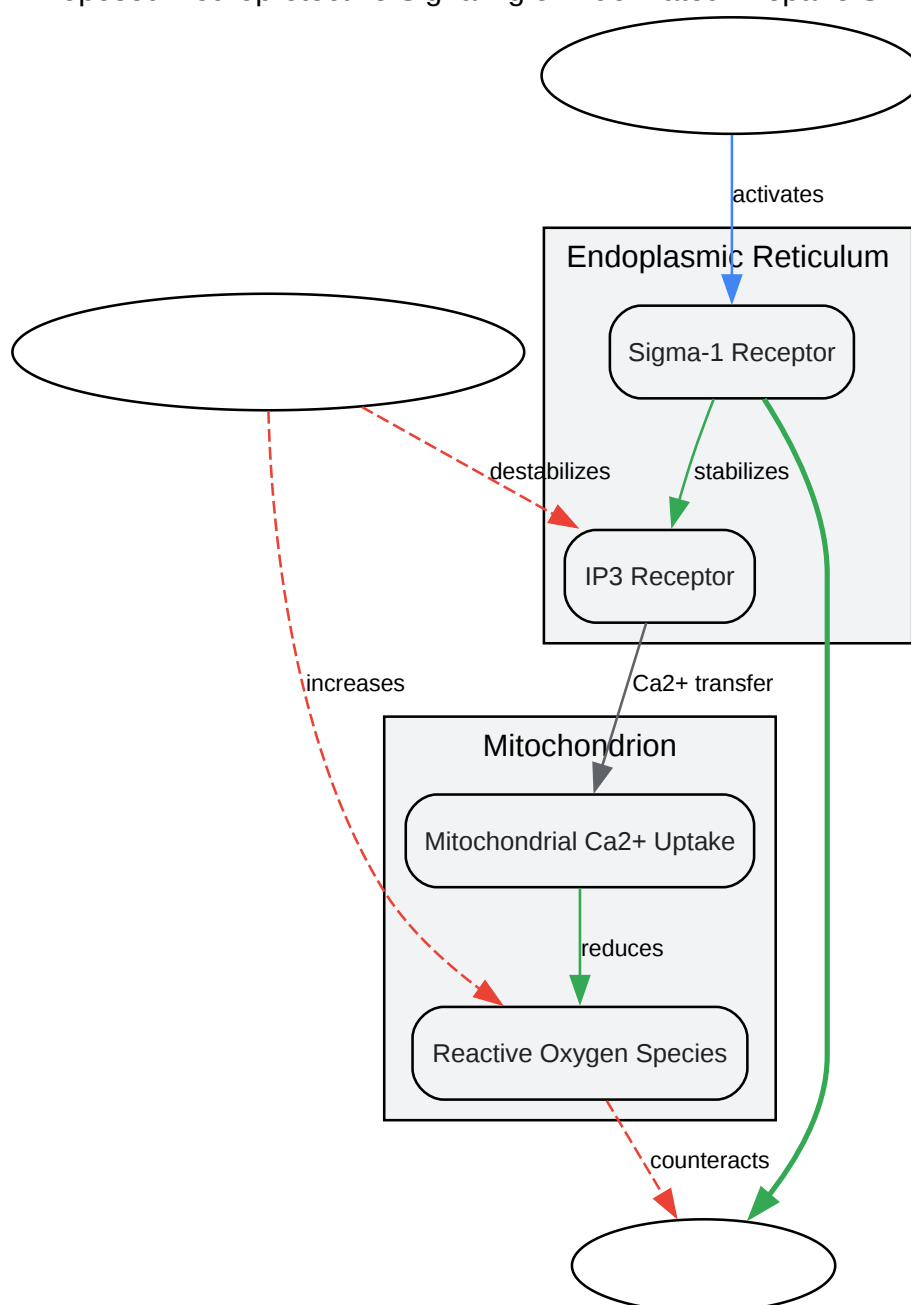
A prominent application of fluorinated azepanes and their structural relatives (e.g., piperidines) is in the study of the sigma-1 receptor (S1R). The S1R is a unique ligand-operated chaperone protein located at the endoplasmic reticulum-mitochondrion interface, implicated in a variety of neurological disorders, including neurodegenerative diseases, stroke, and psychiatric conditions.[7][8] S1R agonists have shown neuroprotective effects, making this receptor a compelling therapeutic target.[9]

Mechanism of Action: Sigma-1 Receptor Signaling in Neuroprotection

Fluorinated azepane-based S1R agonists are thought to exert their neuroprotective effects by modulating intracellular calcium signaling and mitigating neuroinflammation.[7][10] Activation of S1R can lead to the stabilization of calcium homeostasis, reduction of oxidative stress, and suppression of pro-inflammatory signaling pathways.[11][12]

Below is a diagram illustrating the proposed signaling pathway for S1R-mediated neuroprotection upon activation by a fluorinated azepane agonist.

Figure 1: Proposed Neuroprotective Signaling of Fluorinated Azepane S1R Agonists



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Caption: S1R-mediated neuroprotective pathway.

Featured Application: [^{18}F]Fluspidine for PET Imaging of Sigma-1 Receptors

(S)-(-)-[^{18}F]Fluspidine is a fluorinated piperidine derivative (structurally related to azepanes) that has emerged as a valuable PET radiotracer for imaging S1Rs in the brain.[13] Its favorable pharmacokinetic profile and high binding specificity allow for the in vivo quantification of S1R density, which can be altered in various neurological diseases.[13]

Protocols for Synthesis, Quality Control, and In Vivo Evaluation

Protocol 1: Automated Radiosynthesis of [^{18}F]-Labeled Azepane Analogs

This protocol provides a general framework for the automated radiosynthesis of an [^{18}F]-labeled azepane analog via nucleophilic substitution. The specific precursor and reaction conditions will need to be optimized for the target molecule.

Materials and Equipment:

- Automated synthesis module (e.g., FASTlab)
- Cyclotron-produced [^{18}F]fluoride in [^{18}O]H₂O
- Anion exchange cartridge (e.g., QMA)
- Eluent: Potassium carbonate/Kryptofix 2.2.2 solution
- Precursor molecule with a suitable leaving group (e.g., tosylate, mesylate, or nitro group) dissolved in anhydrous acetonitrile
- Hydrolysis reagent (e.g., NaOH or HCl)

- Purification cartridges (e.g., C18 Sep-Pak)
- Sterile water for injection
- Sterile vent filter (0.22 μm)
- Final sterile product vial

Procedure:

- [^{18}F]Fluoride Trapping and Elution:
 - Load the cyclotron-produced [^{18}F]fluoride/[^{18}O]H₂O onto the anion exchange cartridge.
 - Wash the cartridge with sterile water to remove [^{18}O]H₂O.
 - Elute the trapped [^{18}F]fluoride into the reaction vessel using the potassium carbonate/Kryptofix 2.2.2 solution.
- Azeotropic Drying:
 - Heat the reaction vessel under a stream of nitrogen to evaporate the water via azeotropic distillation with acetonitrile.[6] This step is critical to ensure an anhydrous environment for the nucleophilic substitution.
- Radiolabeling Reaction:
 - Add the precursor solution to the dried [^{18}F]fluoride/Kryptofix complex.
 - Heat the reaction vessel to the optimized temperature (e.g., 80-120 °C) for a specified time (e.g., 5-15 minutes) to facilitate the nucleophilic substitution.
- Hydrolysis (if necessary):
 - If the precursor contains a protecting group, add the appropriate hydrolysis reagent and heat to deprotect the molecule.
- Purification:

- Pass the crude reaction mixture through a series of purification cartridges (e.g., C18) to remove unreacted [^{18}F]fluoride, the precursor, and other impurities.
- Wash the cartridges with sterile water.
- Elute the final product with a suitable solvent (e.g., ethanol/water mixture).
- Final Formulation:
 - Dilute the purified product with sterile water for injection to the desired concentration.
 - Pass the final solution through a 0.22 μm sterile filter into a sterile product vial.

Quality Control:

- Radiochemical Purity: Determined by radio-TLC or radio-HPLC to be >95%.[14]
- Radionuclidic Purity: Assessed by gamma-ray spectroscopy to confirm the presence of the 511 keV peak characteristic of ^{18}F .
- Chemical Purity: Analyzed by HPLC to quantify the amount of non-radioactive impurities.
- pH: Measured to be within a physiologically acceptable range (typically 4.5-7.5).
- Bacterial Endotoxin Test: Performed to ensure the absence of pyrogens.[3]
- Sterility: Tested to confirm the absence of microbial contamination.

Protocol 2: In Vivo PET Imaging in Rodents

This protocol outlines a typical procedure for conducting a PET imaging study in rodents using an [^{18}F]-labeled fluorinated azepane tracer.

Materials and Equipment:

- Small animal PET/CT scanner
- Anesthesia system (e.g., isoflurane)

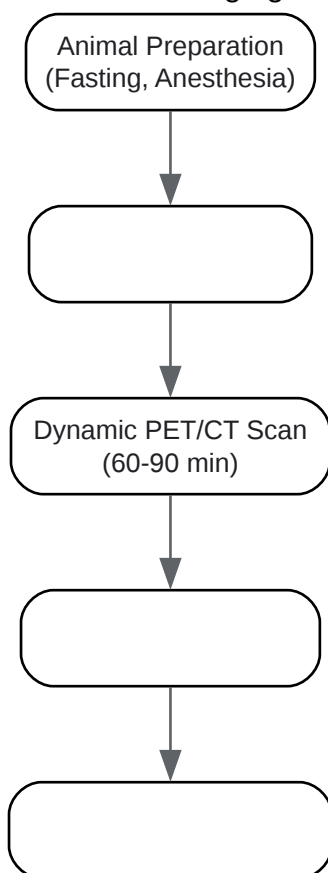
- Heating pad to maintain body temperature
- Tail vein catheter
- [^{18}F]-labeled fluorinated azepane radiotracer
- Saline solution

Procedure:

- Animal Preparation:
 - Fast the animal for 4-6 hours prior to the scan to reduce background signal.
 - Anesthetize the animal with isoflurane (e.g., 2-3% for induction, 1.5-2% for maintenance).
 - Place a catheter in the tail vein for radiotracer injection.
 - Position the animal on the scanner bed and ensure it is kept warm.
- Radiotracer Administration:
 - Inject a bolus of the [^{18}F]-labeled fluorinated azepane (e.g., 5-10 MBq) via the tail vein catheter, followed by a saline flush.
- PET Scan Acquisition:
 - Start the dynamic PET scan immediately after injection and acquire data for 60-90 minutes.
 - Acquire a CT scan for attenuation correction and anatomical co-registration.
- Image Reconstruction and Analysis:
 - Reconstruct the PET data using an appropriate algorithm (e.g., OSEM3D).
 - Co-register the PET and CT images.

- Draw regions of interest (ROIs) on the brain images corresponding to specific anatomical structures.
- Generate time-activity curves (TACs) for each ROI.
- Quantify radiotracer uptake using metrics such as Standardized Uptake Value (SUV) or by performing kinetic modeling to determine binding potential (BP).

Figure 2: Workflow for In Vivo PET Imaging with Fluorinated Azepanes



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Caption: A streamlined workflow for preclinical PET imaging.

Application in Behavioral Neuroscience

Fluorinated azepanes with therapeutic potential can be evaluated in various rodent behavioral models to assess their effects on cognition, anxiety, and depression.

Protocol 3: Novel Object Recognition (NOR) Test

The NOR test is used to assess recognition memory.^[2]

Apparatus:

- Open field arena (e.g., 40 x 40 x 40 cm)
- Two sets of identical objects (e.g., small plastic toys)
- One novel object, distinct from the familiar objects

Procedure:

- Habituation (Day 1):
 - Place the mouse in the empty arena for 5-10 minutes to allow for familiarization with the environment.^[15]
- Training/Familiarization (Day 2):
 - Place two identical objects in the arena.
 - Allow the mouse to explore the objects for a set period (e.g., 5-10 minutes).
- Testing (Day 2, after a retention interval):
 - Replace one of the familiar objects with a novel object.
 - Place the mouse back in the arena and record its exploratory behavior for 5 minutes.
 - Exploration is defined as the mouse's nose being within 2 cm of the object.
- Data Analysis:
 - Calculate the discrimination index (DI): $(\text{Time exploring novel object} - \text{Time exploring familiar object}) / (\text{Total exploration time})$.

- A positive DI indicates that the mouse remembers the familiar object and prefers to explore the novel one.

Protocol 4: Elevated Plus Maze (EPM) Test

The EPM test is a widely used assay for assessing anxiety-like behavior in rodents.^[16]

Apparatus:

- A plus-shaped maze elevated from the floor (e.g., 50 cm).^[17]
- Two open arms and two enclosed arms.

Procedure:

- Acclimation:
 - Allow the animal to acclimate to the testing room for at least 30 minutes before the test.
- Testing:
 - Place the animal in the center of the maze, facing an open arm.
 - Allow the animal to freely explore the maze for 5 minutes.^[18]
 - Record the time spent in the open and closed arms, and the number of entries into each arm.
- Data Analysis:
 - Calculate the percentage of time spent in the open arms and the percentage of entries into the open arms.
 - An increase in these parameters is indicative of an anxiolytic effect.

Quantitative Data Summary

The following tables summarize representative in vitro binding data for fluorinated compounds at key neuronal targets.

Table 1: Binding Affinities of Fluorinated Ligands for Nicotinic Acetylcholine Receptors (nAChRs)

Compound	nAChR Subtype	Binding Affinity (K _i , nM)	Reference
2'-fluoro-3'-(4"-pyridinyl)deschloroepibatidine	α4β2	High Affinity	[19]
2'-fluoro-3'-(3"-pyridinyl)deschloroepibatidine	α4β2	High Affinity	[19]
2'-fluoro-3'-(substituted phenyl)deschloroepibatidines	α4β2	High Affinity	[20]
2'-fluoro-3'-(substituted phenyl)deschloroepibatidines	α7	Low Affinity	[20]

Table 2: Inhibitory Potency of Fluorinated Analogs at Monoamine Transporters (MATs)

Compound	Transporter	Inhibition of Radioligand Binding (IC ₅₀ , nM)	Reference
3β-(4-methylphenyl)-2β-(4-methylphenyl)tropane	DAT	1.23	[21]
3β-(4-methylphenyl)-2β-(4-methylphenyl)tropane	NET	355	[21]
3β-(4-methylphenyl)-2β-(4-methylphenyl)tropane	SERT	228	[21]
RTI-233 (fluorescent cocaine analog)	SERT	6 (Ki)	[22]

Table 3: Binding Affinities of Sigma-1 Receptor Ligands

Compound	Receptor	Binding Affinity (Ki, nM)	Reference
Fluvoxamine	Sigma-1	36	[23]
PRE-084	Sigma-1	2.2	[23]

Conclusion and Future Directions

Fluorinated azepanes and related heterocyclic compounds are powerful tools in the armamentarium of neuroscience researchers. Their unique properties, conferred by the strategic incorporation of fluorine, make them invaluable for both in vivo imaging and as potential therapeutic agents. The protocols and data presented in this guide provide a solid foundation for scientists and drug developers to design and execute experiments aimed at unraveling the complexities of the brain and developing novel treatments for neurological and psychiatric disorders. Future research will likely focus on the development of more selective

and potent fluorinated azepane-based ligands for a wider range of CNS targets, further expanding their application in neuroscience.

References

- Shah, P., & Westwell, A. D. (2007). The role of fluorine in medicinal chemistry. *Journal of Enzyme Inhibition and Medicinal Chemistry*, 22(5), 527-540. [[Link](#)]
- Yu, H., et al. (2019). Review of ^{18}F -FDG Synthesis and Quality Control. *Biomedical Engineering and Computational Biology*, 10, 1179597219846246. [[Link](#)]
- Zimmer, L., & Luxen, A. (n.d.). Production and Quality Control of [^{18}F]FDG. [[Link](#)]
- Fischer, K., et al. (2016). Sigma-1 Receptor Positron Emission Tomography: A New Molecular Imaging Approach Using (S)-(-)-[^{18}F]Fluspidine in Glioblastoma. *Scientific Reports*, 6, 23786. [[Link](#)]
- Prasad, S., et al. (2012). Synthesis and preliminary evaluation of [^{18}F]-labeled 2-oxoquinoline derivatives for PET imaging of cannabinoid CB₂ receptor. *Nuclear Medicine and Biology*, 39(8), 1149-1157. [[Link](#)]
- (2024). Synthesis of Fluorine-18 for Advanced PET Imaging. *Open MedScience*. [[Link](#)]
- de Assis, J. T., et al. (2018). Synthesis, quality control and dosimetry of the radiopharmaceutical ^{18}F -sodium fluoride produced at the Center for Development of Nuclear Technology. *Brazilian Journal of Pharmaceutical Sciences*, 54(1). [[Link](#)]
- Haziot, A., et al. (2017). Illuminating the monoamine transporters: fluorescently labeled ligands to study DAT, SERT, and NET. *ACS Chemical Neuroscience*, 8(8), 1639-1652. [[Link](#)]
- Navarro, H. A., et al. (2012). Synthesis and Nicotinic Acetylcholine Receptor in Vitro and in Vivo Pharmacological Properties of 2'-fluoro-3'-(substituted Phenyl)deschloroepibatidine Analogues of 2'. *Journal of Medicinal Chemistry*, 55(13), 6134-6145. [[Link](#)]
- Wu, Z., & Bowen, W. D. (2018). Sigma-1 Receptor-Modulated Neuroinflammation in Neurological Diseases. *Frontiers in Pharmacology*, 9, 1037. [[Link](#)]

- Zhang, Y., et al. (2022). Design, Synthesis, and Activity Evaluation of Fluorine-Containing Scopolamine Analogues as Potential Antidepressants. *Journal of Medicinal Chemistry*, 65(15), 10446-10461. [\[Link\]](#)
- Wilson, A. A., et al. (2022). Synthesis and Screening in Mice of Fluorine-Containing PET Radioligands for TSPO: Discovery of a Promising ¹⁸F-Labeled Ligand. *ACS Medicinal Chemistry Letters*, 13(3), 422-428. [\[Link\]](#)
- Hashimoto, K. (2013). Sigma-1 receptor agonists as therapeutic drugs for cognitive impairment in neuropsychiatric diseases. *Expert Opinion on Therapeutic Patents*, 23(8), 983-995. [\[Link\]](#)
- Mao, X. (n.d.). Novel object recognition test. [\[Link\]](#)
- Komada, M., Takao, K., & Miyakawa, T. (2008). Elevated plus maze for mice. *Journal of Visualized Experiments*, (22), 1088. [\[Link\]](#)
- Sharma, P., et al. (2019). Effect of fluoride exposure on anxiety- and depression-like behavior in mouse. *Chemosphere*, 217, 431-438. [\[Link\]](#)
- Gaponova, A. V., et al. (2022). Synthesis of Functionalized Azepines via Cu(I)-Catalyzed Tandem Amination/Cyclization Reaction of Fluorinated Allenynes. *Molecules*, 27(16), 5221. [\[Link\]](#)
- Leger, M., et al. (2013). The novel object recognition memory: neurobiology, test procedure, and its modifications. *Journal of Experimental Neuroscience*, 7, 77-89. [\[Link\]](#)
- Schumacher, A., et al. (2011). A Novel Elevated Plus-Maze Procedure to Avoid the One-Trial Tolerance Problem. *Frontiers in Behavioral Neuroscience*, 5, 43. [\[Link\]](#)
- Smith, S. B., et al. (2021). Pharmacological and Pathological Implications of Sigma-1 Receptor in Neurodegenerative Diseases. *International Journal of Molecular Sciences*, 22(16), 8893. [\[Link\]](#)
- Navarro, H. A., et al. (2012). Synthesis and Nicotinic Acetylcholine Receptor In Vitro and In Vivo Pharmacological Properties of 2'-Fluoro-3'-(substituted phenyl)deschloroepibatidine Analogues of 2'. *Journal of Medicinal Chemistry*, 55(13), 6134-6145. [\[Link\]](#)

- Al-Saabi, A., et al. (2023). Repurposing Sigma-1 Receptor-Targeting Drugs for Therapeutic Advances in Neurodegenerative Disorders. *International Journal of Molecular Sciences*, 24(23), 16900. [[Link](#)]
- Castagné, V., Moser, P., & Porsolt, R. D. (2009). Behavioral assessment of antidepressant activity in rodents. *Methods in Molecular Biology*, 533, 109-124. [[Link](#)]
- Maurice, T., & Su, T. P. (2009). The pharmacology and therapeutic potential of sigma1 receptor ligands. *Current Pharmaceutical Design*, 15(28), 3273-3294. [[Link](#)]
- Engel, K., & Wang, J. (2011). Selective transport of monoamine neurotransmitters by human plasma membrane monoamine transporter and organic cation transporter 3. *The Journal of Pharmacology and Experimental Therapeutics*, 335(3), 743-751. [[Link](#)]
- (2024). Novel Object Recognition test. Mouse Metabolic Phenotyping Centers. [[Link](#)]
- Al-Ghanim, H. A. (2024). Sigma 1 Receptor and Its Pivotal Role in Neurological Disorders. *ACS Chemical Neuroscience*. [[Link](#)]
- Lueptow, L. M. (2017). Novel Object Recognition Test for the Investigation of Learning and Memory in Mice. *Journal of Visualized Experiments*, (126), 55718. [[Link](#)]
- (2023). Elevated plus maze protocol. protocols.io. [[Link](#)]
- Meltzer, P. C., et al. (2005). Synthesis and monoamine transporter binding properties of 2,3-diaryltropanes. *Journal of Medicinal Chemistry*, 48(23), 7268-7277. [[Link](#)]
- Wang, Y., et al. (2022). Hypidone Hydrochloride (YL-0919), a Sigma-1 Receptor Agonist, Improves Attention by Increasing BDNF in mPFC. *International Journal of Molecular Sciences*, 23(21), 13359. [[Link](#)]
- Penke, B., et al. (2014). Role of Sigma-1 Receptors in Neurodegenerative Diseases. *CNS & Neurological Disorders - Drug Targets*, 13(10), 1741-1748. [[Link](#)]
- Sharma, P., et al. (2019). Effect of fluoride exposure on anxiety- and depression-like behavior in mouse. *Chemosphere*, 217, 431-438. [[Link](#)]

- Al-Zoubi, R. M., et al. (2023). Chemistry and Pharmacology of Fluorinated Drugs Approved by the FDA (2016–2022). *Molecules*, 28(16), 6096. [[Link](#)]
- Ajmo, C. T., Jr., et al. (2006). Sigma 1 receptor agonists act as neuroprotective drugs through inhibition of inducible nitric oxide synthase. *Journal of Neuroscience Research*, 84(3), 643-654. [[Link](#)]
- Kumar, V., & Sadek, B. (2020). Discovery and Development of Monoamine Transporter Ligands. *Molecules*, 25(11), 2686. [[Link](#)]
- Saha, G. B. (2016). Synthesis of PET Radiopharmaceuticals. *Radiology Key*. [[Link](#)]
- Slattery, D. A., & Cryan, J. F. (2012). Using the rat forced swim test to assess antidepressant-like activity in rodents. *Nature Protocols*, 7(6), 1009-1014. [[Link](#)]
- (2024). Elevated Plus Maze. Mouse Metabolic Phenotyping Centers. [[Link](#)]
- (n.d.). Novel object recognition test. Bio-protocol. [[Link](#)]
- Kourrich, S. (2017). Neuronal Sigma-1 Receptors: Signaling Functions and Protective Roles in Neurodegenerative Diseases. *Frontiers in Neuroscience*, 11, 422. [[Link](#)]
- Schiøtt, B., & Sinning, S. (2004). Putative drug binding conformations of monoamine transporters. *Protein and Peptide Letters*, 11(4), 317-326. [[Link](#)]
- Al-Zoubi, R. M., et al. (2023). Chemistry and Pharmacology of Fluorinated Drugs Approved by the FDA (2016–2022). *Molecules*, 28(16), 6096. [[Link](#)]
- Pimpinelli, F., et al. (2018). The alpha-7 nicotinic acetylcholine receptor is involved in a direct inhibitory effect of nicotine on GnRH release: In vitro studies. *Molecular and Cellular Endocrinology*, 460, 1-9. [[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. The novel object recognition memory: neurobiology, test procedure, and its modifications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. Review of 18F-FDG Synthesis and Quality Control - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Chemistry and Pharmacology of Fluorinated Drugs Approved by the FDA \(2016-2022\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. omicsonline.org \[omicsonline.org\]](#)
- [6. pharmacyce.unm.edu \[pharmacyce.unm.edu\]](#)
- [7. Sigma-1 Receptor-Modulated Neuroinflammation in Neurological Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Sigma-1 receptor agonists as therapeutic drugs for cognitive impairment in neuropsychiatric diseases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. Pharmacology and Therapeutic Potential of Sigma1 Receptor Ligands - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. touroscholar.touro.edu \[touroscholar.touro.edu\]](#)
- [12. Sigma 1 receptor agonists act as neuroprotective drugs through inhibition of inducible nitric oxide synthase - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. mdanderson.elsevierpure.com \[mdanderson.elsevierpure.com\]](#)
- [14. scielo.br \[scielo.br\]](#)
- [15. mmpc.org \[mmpc.org\]](#)
- [16. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [17. mmpc.org \[mmpc.org\]](#)
- [18. A Novel Elevated Plus-Maze Procedure to Avoid the One-Trial Tolerance Problem - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Synthesis and nicotinic acetylcholine receptor in vitro and in vivo pharmacological properties of 2'-fluoro-3'-\(substituted phenyl\)deschloroepibatidine analogues of 2'-fluoro-3'-\(4-nitrophenyl\)deschloroepibatidine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Synthesis and Nicotinic Acetylcholine Receptor In Vitro and In Vivo Pharmacological Properties of 2'-Fluoro-3'-\(substituted phenyl\)deschloroepibatidine Analogues of 2'-Fluoro-3'-](#)

(4-nitrophenyl)deschloroepibatidine (4-Nitro-PFEB or RTI-7527-102) - PMC

[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)

- 21. Synthesis and monoamine transporter binding properties of 2,3-diaryltropanes - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 22. Illuminating the monoamine transporters: fluorescently labeled ligands to study DAT, SERT, and NET - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- 23. mdpi.com [\[mdpi.com\]](https://mdpi.com/)
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